

Egfr-IN-24 degradation and proper storage conditions

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Compound of Interest		
Compound Name:	Egfr-IN-24	
Cat. No.:	B12414244	Get Quote

Technical Support Center: EGFR-IN-24

Issue: Lack of Publicly Available Information

Following a comprehensive search for "EGFR-IN-24," we were unable to locate any specific public data regarding this molecule. The search results primarily yielded information on the Epidermal Growth Factor Receptor (EGFR) itself—a transmembrane protein that plays a critical role in cell signaling—and the estimated Glomerular Filtration Rate (eGFR), a measure of kidney function, which appears to be an unrelated term.

Consequently, we are unable to provide a detailed technical support center with troubleshooting guides, FAQs, data tables, experimental protocols, and visualizations specifically for "**EGFR-IN-24**" as requested. The creation of such resources requires specific data on the compound's properties, including its degradation pathways, mechanism of action, and optimal storage conditions.

We recommend verifying the name of the compound or consulting any internal documentation or the supplier's material safety data sheet (MSDS) and technical data sheets for information regarding its stability, storage, and handling.

Below is a general overview of EGFR signaling and degradation, which may be relevant to understanding the broader context in which a molecule targeting EGFR would function.

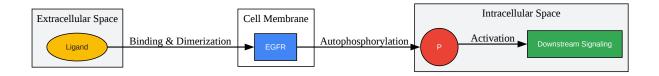


General Overview of EGFR Signaling and Degradation

The Epidermal Growth Factor Receptor (EGFR) is a key player in regulating cell growth, proliferation, and survival. Its signaling pathway is a critical area of research, particularly in cancer biology.

EGFR Signaling Pathway

Upon binding of its ligands, such as Epidermal Growth Factor (EGF), EGFR undergoes dimerization and autophosphorylation of specific tyrosine residues in its intracellular domain. This activation initiates several downstream signaling cascades.[1]



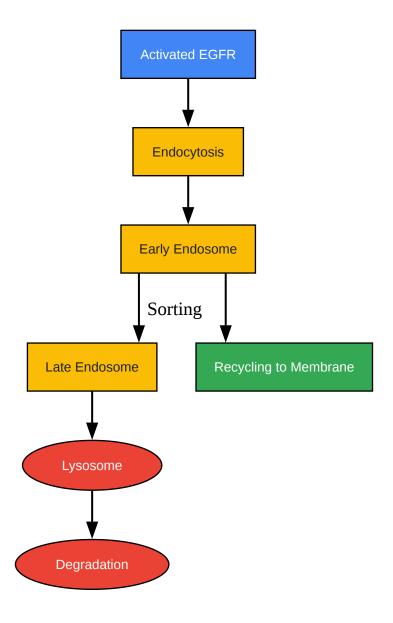
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Figure 1: Simplified EGFR signaling pathway.

EGFR Degradation

The regulation of EGFR signaling is tightly controlled, in part, through the degradation of the receptor. After ligand binding and activation, EGFR is internalized into the cell through endocytosis. The receptor is then sorted through endosomes, with a significant portion being targeted for degradation in the lysosome. This process is crucial for terminating the signal and preventing over-activation, which can lead to uncontrolled cell growth. Impaired degradation of EGFR can lead to sustained signaling.[2]





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Figure 2: EGFR internalization and degradation workflow.

Without specific information on **EGFR-IN-24**, we are unable to provide further details. We recommend that researchers and drug development professionals consult their internal documentation or the direct supplier for guidance on the proper use and storage of this compound.

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References

- 1. Role of epidermal growth factor receptor in acute and chronic kidney injury PMC [pmc.ncbi.nlm.nih.gov]
- 2. Impaired degradation followed by enhanced recycling of epidermal growth factor receptor caused by hypo-phosphorylation of tyrosine 1045 in RBE cells PMC [pmc.ncbi.nlm.nih.gov]
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